

Application Notes and Protocols for CART(62-76) Peptide in Research

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Compound of Interest

Compound Name: CART(62-76)(human,rat)

Cat. No.: B561575

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to utilizing the Cocaine- and Amphetamine-Regulated Transcript (CART) peptide fragment (62-76) in a research setting. This document covers reputable suppliers, purity standards, and detailed protocols for handling, storage, and experimental use.

Sourcing and Purity of CART(62-76) Peptide

The quality and purity of synthetic peptides are paramount for reproducible and reliable experimental outcomes. Researchers should source CART(62-76) from reputable suppliers who provide a certificate of analysis (CoA) with detailed information on purity, typically determined by High-Performance Liquid Chromatography (HPLC) and Mass Spectrometry (MS).

Supplier	Stated Purity	Analytical Method	Notes
NovoPro Bioscience Inc.	96.9% [1]	HPLC	TFA salt is a common counterion from purification. [1]
MOLNOVA	>98%	HPLC	States research use only.
Tocris Bioscience	Batch-specific on CoA [2]	HPLC/MS	Intended for laboratory research use only. [2]
MedChemExpress	See CoA [3] [4]	HPLC/MS	Available with and without TFA.
Abcepta	Research Grade	Not specified	Provided as a lyophilized powder.
APExBIO	High-purity	Not specified	For scientific research use only.

Note on Trifluoroacetic Acid (TFA): TFA is often used in the purification of synthetic peptides and can be present in the final product as a counterion. While generally not interfering with most in vitro assays, its presence can affect the net weight and solubility of the peptide.[\[1\]](#) For highly sensitive cellular studies, researchers may consider sourcing TFA-free peptides or using appropriate controls.

Peptide Handling and Storage

Proper handling and storage are crucial to maintain the integrity and bioactivity of CART(62-76).

2.1. Reconstitution of Lyophilized Peptide

Most suppliers provide CART(62-76) in a lyophilized powder form.

Protocol for Reconstitution:

- **Equilibration:** Before opening, allow the vial of lyophilized peptide to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation from forming inside the vial.
- **Solvent Selection:** The choice of solvent depends on the peptide's properties. For CART(62-76), sterile, distilled water or a buffer such as phosphate-buffered saline (PBS) at pH 7 is generally recommended. For peptides that are difficult to dissolve, adding a small amount of an organic solvent like dimethyl sulfoxide (DMSO) followed by dilution with an aqueous buffer may be necessary.
- **Dissolution:**
 - Using a sterile syringe, slowly add the calculated volume of solvent to the vial.
 - Gently swirl or roll the vial to dissolve the peptide. Avoid vigorous shaking or vortexing, as this can cause aggregation or degradation of the peptide.
 - If the peptide does not dissolve completely, gentle warming (up to 40°C) or sonication can be attempted.
- **Aliquoting and Storage of Stock Solution:**
 - Once dissolved, it is highly recommended to aliquot the peptide solution into single-use volumes. This minimizes freeze-thaw cycles, which can degrade the peptide.
 - Store the aliquots at -20°C or, for long-term storage, at -80°C.

2.2. Storage Conditions

- **Lyophilized Peptide:** Store at -20°C in a desiccator, protected from light.
- **Reconstituted Peptide:** Store aliquots at -20°C or -80°C. Avoid repeated freeze-thaw cycles.

Experimental Protocols

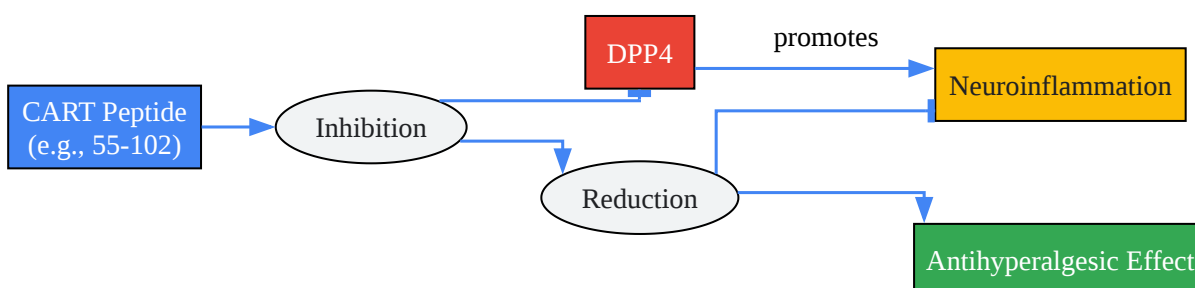
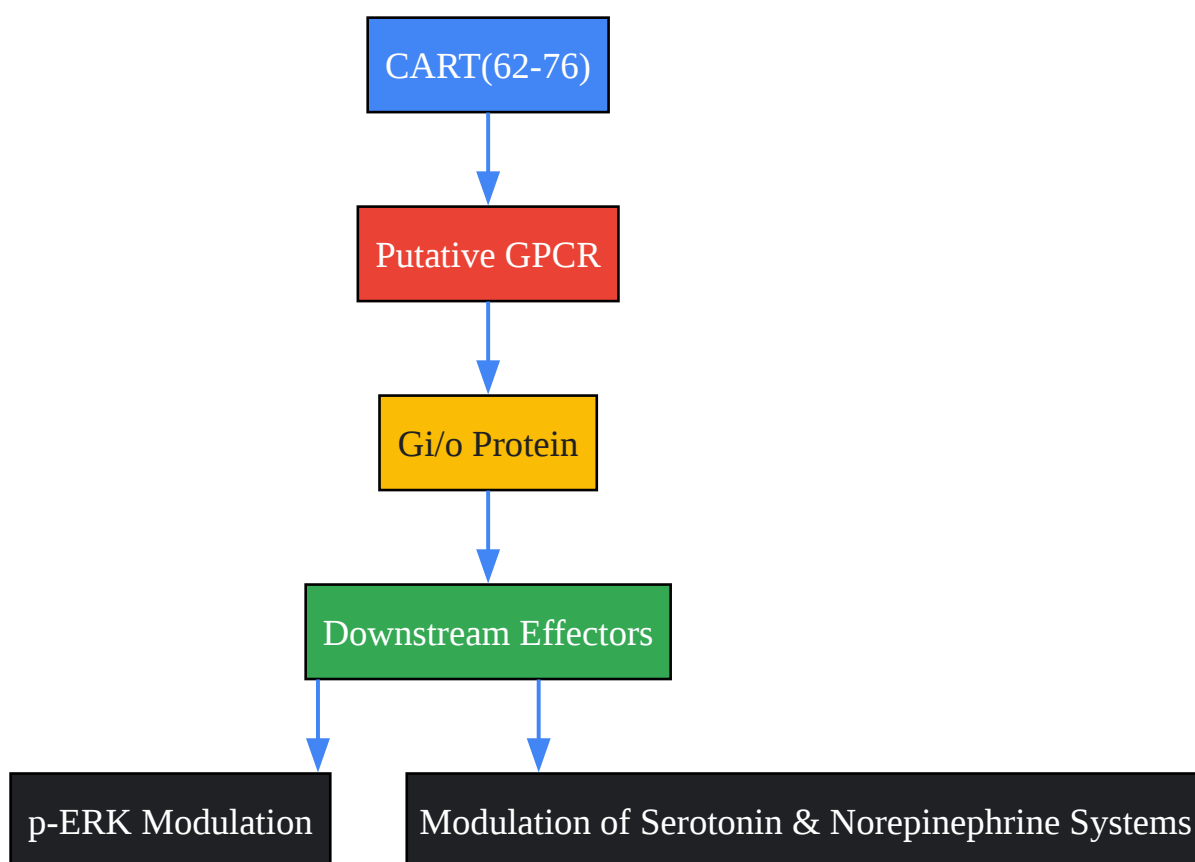
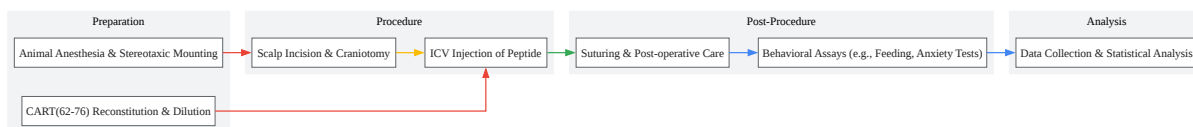
3.1. In Vivo Administration: Intracerebroventricular (ICV) Injection in Rodents

ICV injection is a common method to study the central effects of CART(62-76) on behaviors such as feeding and anxiety.[5][6]

Protocol for ICV Injection:

- **Animal Preparation:** Anesthetize the rodent (e.g., rat or mouse) using an appropriate anesthetic agent. Secure the animal in a stereotaxic frame.
- **Surgical Procedure:**
 - Make a midline incision on the scalp to expose the skull.
 - Identify the bregma. The injection site into the lateral ventricle is typically determined by stereotaxic coordinates relative to the bregma.
 - Drill a small hole through the skull at the determined coordinates.
- **Peptide Injection:**
 - Prepare the CART(62-76) solution in sterile saline or artificial cerebrospinal fluid (aCSF) at the desired concentration.
 - Slowly infuse the peptide solution into the lateral ventricle using a microsyringe pump over a period of several minutes.
 - Leave the injection needle in place for a few minutes post-injection to prevent backflow.
- **Post-operative Care:** Suture the incision and provide appropriate post-operative care, including analgesics and monitoring for recovery.

Experimental Workflow for ICV Injection and Behavioral Analysis



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References

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